

Physical and chemical properties of Nopyl acetate

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Compound of Interest

Compound Name: *Nopyl acetate*

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Nopyl Acetate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Nopyl acetate, a bicyclic monoterpene ester, is a key aroma chemical prized for its sweet, woody, and fruity fragrance profile. While primarily utilized in the flavor and fragrance industry, its unique chemical structure and properties warrant a closer examination for potential applications in other scientific domains. This technical guide provides an in-depth overview of the physical and chemical properties of **Nopyl acetate**, detailed experimental protocols for its synthesis, and a summary of its safety profile.

Physical and Chemical Properties

Nopyl acetate is a colorless liquid with a characteristic sweet, woody, and fruity odor, often with nuances of bergamot and pear.^{[1][2][3][4][5]} It is soluble in ethanol and oils but immiscible with water.^{[1][6]} The following tables summarize the key physical and chemical properties of **Nopyl acetate** based on available data.

Table 1: General and Physical Properties of **Nopyl Acetate**

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₂₀ O ₂	[1] [3] [7] [8] [9] [10] [11]
Molar Mass	208.30 g/mol	[1] [3] [7] [8]
Appearance	Colorless clear liquid	[1] [2] [4] [8] [12]
Density	0.977 - 0.980 g/mL at 25°C	[1] [2] [12]
Boiling Point	253 °C at 760 mmHg	[1] [12]
Flash Point	>100 °C (>212 °F)	[1] [8] [10] [12]
Refractive Index (n ²⁰ /D)	1.472	[1] [10] [13]
Vapor Pressure	0.0050 mmHg at 20°C	[8]
Log P (Octanol/Water Partition Coefficient)	2.932 - 4.41	[8] [10] [14]
Solubility	Soluble in ethanol and oil	[1]

Table 2: Chemical Identifiers and Spectroscopic Data

Identifier/Data	Value/Information	Source(s)
CAS Number	128-51-8	[3] [7] [8] [9] [10] [11]
IUPAC Name	2-[(1R,5S)-6,6-dimethylbicyclo[3.1.1]hept-2-en-2-yl]ethyl acetate	[7]
Synonyms	(-)-Nopol acetate, Nopol acetate, Citroviol, Lignyl acetate	[3] [7] [10] [11]
¹ H NMR	Data available in spectral databases	[7]
¹³ C NMR	Data available in spectral databases	[1]
Mass Spectrum (EI)	Data available in spectral databases	[1] [11]
Infrared Spectrum	Data available in spectral databases	[1] [11]

Synthesis of Nopol Acetate

Nopol acetate is primarily synthesized through the esterification of nopol with an acetylating agent, typically acetic anhydride or acetic acid.[\[9\]](#)[\[15\]](#) The reaction can be catalyzed by acids or acetates.[\[15\]](#)[\[16\]](#)

Experimental Protocol: Synthesis of (-)-Nopol Acetate

This protocol is adapted from a documented synthesis of (-)-**Nopol acetate**.[\[13\]](#)

Materials:

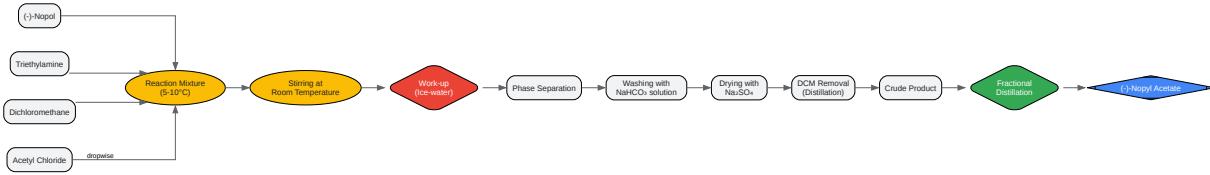
- (-)-Nopol (100 g, 0.6 mol)
- Triethylamine (130 mL, 0.93 mol)

- Acetyl chloride (50 g, 0.64 mol)
- Dichloromethane (600 mL + 100 mL for washing)
- Ice-water (800 mL)
- Saturated aqueous sodium bicarbonate solution
- Sodium sulfate

Procedure:

- A solution of (-)-nopol and triethylamine in dichloromethane is prepared in a reaction vessel.
- The solution is cooled in an ice bath to maintain a temperature of 5° to 10° C.
- Acetyl chloride is added dropwise to the cooled solution.
- The reaction mixture is stirred at 5° to 10° C for an additional 20 minutes.
- The mixture is then stirred without cooling until it reaches room temperature.
- For work-up, the reaction mixture is poured into ice-water.
- The organic phase is separated, and the aqueous phase is washed with dichloromethane.
- The combined organic phases are washed to neutrality with saturated aqueous sodium bicarbonate solution.
- The organic phase is dried over sodium sulfate.
- Dichloromethane is removed by distillation to yield the crude product.
- **(-)-Nopyl acetate** is isolated by fractional distillation, with a boiling point of 117°-119° C at 10 mm Hg.[13]

Synthesis Workflow Diagram



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Caption: Synthesis workflow for **(-)-Nopyl Acetate**.

Safety and Handling

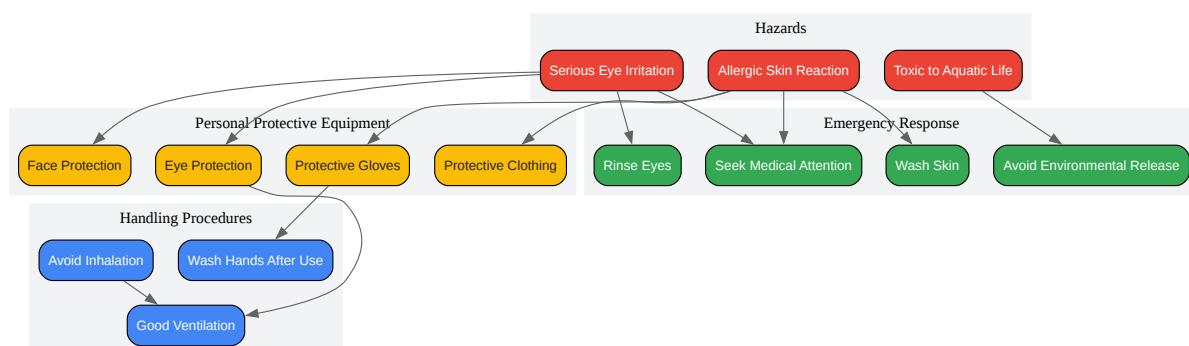
Nopyl acetate is classified as causing serious eye irritation and may cause an allergic skin reaction.[6][7][17][18][19][20] It is also considered toxic to aquatic life with long-lasting effects. [6][7][17]

Precautionary Measures:

- Personal Protective Equipment: Wear protective gloves, eye protection, and face protection during handling.[17][18][19] Contaminated work clothing should not be allowed out of the workplace.[17][18][19][20]
- Handling: Handle in a well-ventilated place.[18] Avoid breathing mist or vapor.[6][18][19][20] Wash hands thoroughly after handling.[6][19][20]
- First Aid:

- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[6][17]
- In case of skin contact: Wash with plenty of water. If skin irritation or a rash occurs, get medical advice/attention.[6][18]
- Environmental Precautions: Avoid release to the environment.[6][18][20]

Logical Relationship of Safety Precautions



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Caption: Relationship between hazards and safety measures.

This technical guide provides a foundational understanding of **Nonyl acetate** for scientific and research professionals. The compiled data and protocols offer a starting point for further investigation into the applications of this versatile molecule beyond the fragrance industry.

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